

A Comparative Guide to the Structure-Activity Relationships of 1-Benzyl Indole Derivatives

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Compound of Interest

Compound Name: *1-Benzyl-4-methoxy-indole-3-carbaldehyde*

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The indole nucleus is a cornerstone in medicinal chemistry, forming the structural basis for a vast array of pharmacologically active compounds.^[1] Its unique bicyclic structure provides a rigid and versatile scaffold for designing novel therapeutics targeting a spectrum of diseases.^[2]^[3] Among its many derivatives, the 1-benzyl indole motif has emerged as a particularly privileged scaffold. The strategic placement of a benzyl group at the N-1 position often enhances hydrophobic interactions within the binding pockets of biological targets, significantly modulating the compound's efficacy.^[4]^[5]

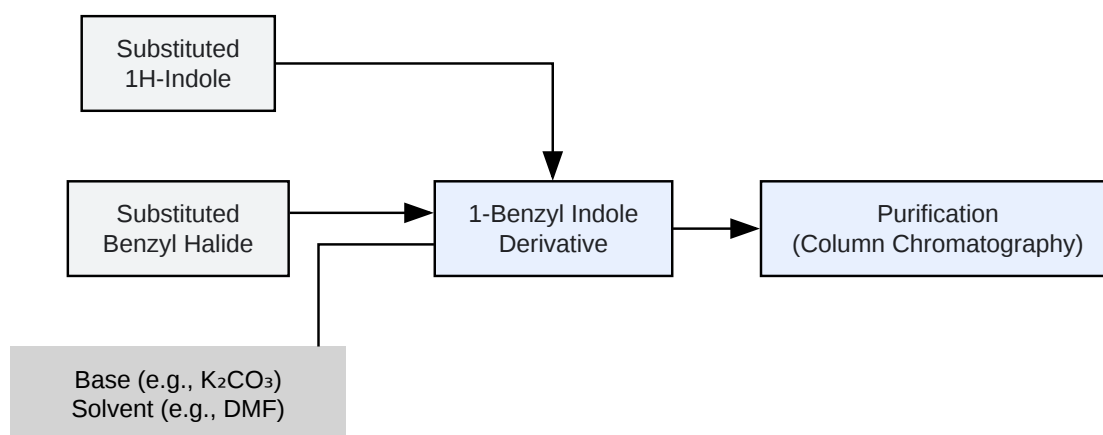
This guide offers an in-depth comparison of 1-benzyl indole derivatives, synthesizing structure-activity relationship (SAR) data across key therapeutic areas: oncology, inflammation, and infectious diseases. We will dissect the causal relationships between specific structural modifications and biological outcomes, supported by detailed experimental protocols and mechanistic insights to empower researchers in the field of drug discovery and development.

General Synthesis of 1-Benzyl Indole Derivatives

The foundational step in creating this class of compounds is typically the N-benylation of a functionalized indole core. The choice of base and solvent is critical for reaction efficiency and

yield. A common and effective method involves using a base like potassium carbonate (K_2CO_3) or sodium hydride (NaH) in a polar aprotic solvent such as N,N-dimethylformamide (DMF).^{[4][6]} This approach facilitates the deprotonation of the indole nitrogen, creating a nucleophile that readily attacks the electrophilic carbon of a substituted benzyl halide (e.g., benzyl bromide or chloride).

The specific functional groups already present on the indole ring (e.g., at C-3 or C-5) dictate the subsequent synthetic steps to arrive at the final target molecules.^{[1][6]}



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Caption: General Synthetic Workflow for 1-Benzyl Indole Derivatives.

Experimental Protocol: General N-Benzylation of Indole-3-carbaldehyde

This protocol describes a representative synthesis of 1-benzyl-1H-indole-3-carbaldehyde, a common intermediate.^[6]

Materials:

- Indole-3-carbaldehyde
- Benzyl bromide
- Anhydrous potassium carbonate (K_2CO_3)

- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Methanol
- Ice-cold water
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, heating mantle, TLC plates, and standard laboratory glassware.

Procedure:

- Dissolve indole-3-carbaldehyde (1.0 eq) in DMF in a round-bottom flask.
- Add anhydrous K_2CO_3 (1.5 eq) to the solution and stir.
- Add benzyl bromide (1.1 eq) dropwise to the reaction mixture at room temperature.
- Heat the mixture to 80-90°C and reflux for 4-6 hours.[6] The causality for heating is to provide the necessary activation energy to overcome the reaction barrier, ensuring a reasonable reaction rate.
- Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- After completion, cool the reaction mixture to room temperature and pour it into a beaker containing ice-cold water. This step is crucial for precipitating the organic product out of the polar DMF/water mixture.
- Filter the precipitated solid, wash thoroughly with water to remove residual DMF and salts, and dry.

- Alternatively, if a solid does not precipitate, extract the aqueous layer with ethyl acetate (3x volumes).
- Combine the organic layers, wash with brine to remove any remaining aqueous phase, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Recrystallize the crude product from a suitable solvent like methanol or purify by column chromatography to obtain the pure 1-benzyl-1H-indole-3-carboxaldehyde.[4][6]

Part 1: Anticancer Activity

1-Benzyl indole derivatives have shown significant promise as anticancer agents, acting through various mechanisms, including the inhibition of tubulin polymerization and receptor tyrosine kinases (RTKs) like VEGFR-2.[2][3][4]

Structure-Activity Relationship Analysis

The anticancer potency of this scaffold is highly dependent on the substitution patterns on both the indole and benzyl rings.

- **N-1 Benzyl Group:** This group is a critical feature. Its substitution can dramatically influence activity. For instance, 1-benzyl-I3C is approximately 1000-fold more potent in growth arrest of human breast cancer cells than its parent compound, indole-3-carbinol (I3C), which lacks the benzyl group.[5]
- **Indole C-3 Position:** Modifications at the C-3 position are common. Linking moieties like thiosemicarbazones or quinoxalines at this position has yielded compounds with potent activity.[6][7] For example, 2-chloro-3-(1-benzyl indol-3-yl) quinoxaline showed 100% tumor growth suppression against ovarian cancer xenografts.[7][8]
- **Indole C-5 Position:** The C-5 position is another critical point for modification.[4]
- **Benzyl Ring Substitution:** Substituents on the benzyl ring modulate electronic properties and binding affinity. In a series of hydrazones, a phenyl substitution on the hydrazide moiety (compound 5b) showed good effectiveness ($\text{IC}_{50} = 17.2 \mu\text{M}$), whereas a benzyl group (compound 5n) led to a steep decline in inhibitory potential ($\text{IC}_{50} = 43.4 \mu\text{M}$).[9] In another

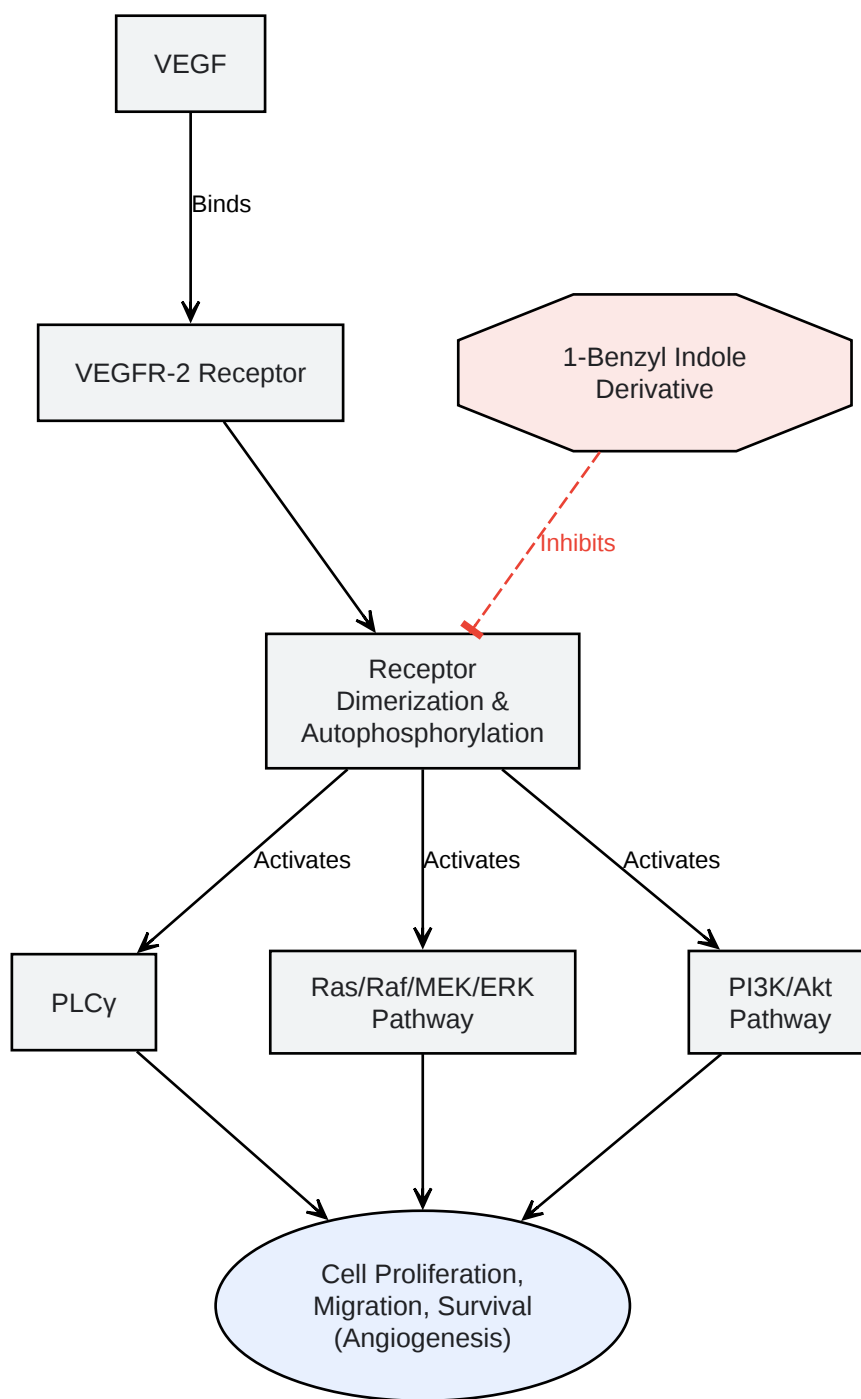
study, derivatives with 4-substitutions on the benzyl ring exhibited better inhibitory potential against tyrosinase.[6]

Comparative Data: Anticancer Activity of 1-Benzyl Indole Derivatives

Compound Class	Key Structural Modifications	Target/Cell Line	Activity (IC ₅₀ /GI ₅₀)	Reference
Indole-based Thiosemicarbazones	1-Benzyl group, C-3 thiosemicarbazone	Tyrosinase	12.40 - 47.24 μ M	[6]
1-Benzyl-indole-3-carbinol	1-Benzyl group, C-3 carbinol	Human Breast Cancer Cells	~1000x more potent than I3C	[5]
Quinoxaline Derivatives	1-Benzyl group, C-3 quinoxaline	Ovarian Cancer Xenografts	100% tumor suppression	[7][8]
Indolin-2-one Derivatives	1-Benzyl, 5-bromo, C-3 hydrazone	MCF-7 (Breast Cancer)	2.93 - 7.17 μ M	[10]
Indolyl Dihydropyrazoles	1-H indole, pyrazoline nucleus	MCF-7, Hep-2, A-549, DU-145	Substantial activity	[11]

Mechanism of Action: VEGFR-2 Inhibition

Several 1-benzyl indole derivatives function as inhibitors of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis, the process of forming new blood vessels, which is critical for tumor growth and metastasis.[4][10] By binding to the ATP-binding site of the VEGFR-2 kinase domain, these inhibitors block the downstream signaling cascade, thereby inhibiting cell proliferation and migration.



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Caption: Inhibition of the VEGFR-2 signaling pathway by 1-benzyl indole derivatives.

Part 2: Anti-inflammatory Activity

Chronic inflammation is implicated in numerous diseases, and targeting key inflammatory mediators is a major therapeutic strategy. The indole scaffold is present in well-known non-steroidal anti-inflammatory drugs (NSAIDs) like indomethacin.[\[12\]](#)[\[13\]](#) 1-Benzyl indole derivatives have been explored as novel anti-inflammatory agents, primarily by inhibiting the production of pro-inflammatory cytokines and mediators like nitric oxide (NO).[\[14\]](#)[\[15\]](#)

Structure-Activity Relationship Analysis

- **Core Scaffold:** The combination of an indole ring with other heterocyclic systems like imidazole[2,1-b]thiazole has shown potent anti-inflammatory effects.[\[14\]](#)
- **Molecular Hybridization:** Hybrid molecules incorporating the 1-benzyl indole scaffold with other known anti-inflammatory pharmacophores have been a successful strategy.
- **Inhibition of Mediators:** The primary measure of activity is often the inhibition of pro-inflammatory cytokines (TNF- α , IL-6) and nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophage cell lines like RAW 264.7.[\[12\]](#)[\[14\]](#) Some indole derivatives of oleanolic acid significantly inhibited NO and pro-inflammatory cytokines.[\[15\]](#)
- **Enzyme Inhibition:** A key mechanism for NSAIDs is the inhibition of cyclooxygenase (COX) enzymes.[\[13\]](#) Systematic variations of a lead 1-benzylindole derivative led to potent inhibitors of cytosolic phospholipase A2 α (cPLA2 α), an enzyme upstream of COX that releases arachidonic acid.[\[16\]](#)

Comparative Data: Anti-inflammatory Activity of 1-Benzyl Indole Derivatives

Compound Class	Key Structural Modifications	Target/Assay	Key Finding	Reference
Indole-2-formamide benzimidazole[2,1-b]thiazoles	Hybrid structure	NO, IL-6, TNF- α release in RAW264.7 cells	Most compounds effectively inhibited cytokine release.	[14]
Indole derivatives of Ursolic Acid	Indole fused to triterpenoid	NO, TNF- α , IL-6 inhibition in RAW 264.7 cells	Significant inhibition of NO and cytokines.	[12]
1-Benzylindole-based cPLA2 α inhibitors	Pentanoic acid chain on tetrazole linker	cPLA2 α enzyme inhibition	Submicromolar activity against the enzyme.	[16]
Indole Acetohydrazide Derivatives	Hydrazide substitution	Carrageenan-induced paw edema	Up to 63.69% inhibition.	[13]

Part 3: Antimicrobial Activity

The rise of multidrug-resistant pathogens necessitates the discovery of novel antimicrobial agents. Indole itself is an intercellular signaling molecule in bacteria, controlling processes like drug resistance and biofilm formation.[7] Derivatives of 1-benzyl indole have been synthesized and evaluated for their potential to combat bacterial and fungal infections.[7][8][17]

Structure-Activity Relationship Analysis

- **Heterocyclic Fusions:** Fusing the 1-benzyl indole core with other heterocyclic systems like quinoxalines has proven effective. 3-(1-substituted indol-3-yl)quinoxalin-2(1H)ones and 2-(4-methyl piperazin-1-yl)-3-(1-substituted indol-3-yl) quinoxalines were highly active against *P. aeruginosa*, *B. cereus*, and *S. aureus*. [7][8]
- **Specific Substitutions:** 2-chloro-3-(1-substituted indol-3-yl)quinoxalines were the most active against the fungus *C. albicans*. [7][8]

- Hybrid Molecules: Hybrid compounds linking ciprofloxacin to a 1-propyl-indole scaffold showed potent antibacterial properties against both gram-positive and gram-negative strains, with MICs ranging from 0.5 to 8 µg/mL.[17]

Comparative Data: Antimicrobial Activity of 1-Benzyl Indole Derivatives

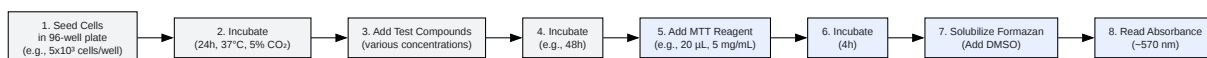
Compound Class	Key Structural Modifications	Target Organism(s)	Activity (MIC)	Reference
Quinoxaline Derivatives (11a, b, 15a, b)	1-Benzyl, C-3 quinoxaline	P. aeruginosa, B. cereus, S. aureus	Highly active at 0.22-0.88 µg/mm ²	[7][8]
Quinoxaline Derivatives (12a, b)	1-Benzyl, C-3 chloro-quinoxaline	C. albicans	Most active in series	[7][8]
Ciprofloxacin-Indole Hybrids	C-1 propyl-indole linker to Cipro	Gram-positive & Gram-negative bacteria	0.5 - 8 µg/mL	[17]
Tris(1H-indol-3-yl) methylium	Indole alkaloid	Gram-positive bacteria	1 - 16 µg/mL	[18]

Protocols for Biological Evaluation

A self-validating system of protocols is essential for trustworthy and reproducible results. The following are standard, field-proven methodologies for assessing the biological activities discussed.

Protocol 1: In Vitro Anticancer MTT Assay

This assay measures the metabolic activity of cells as an indicator of cell viability, proliferation, and cytotoxicity.[19]



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Caption: Standard experimental workflow for an MTT-based cytotoxicity assay.

Procedure:

- Cell Seeding: Seed human cancer cells (e.g., MCF-7, A549) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for attachment.[\[19\]](#)[\[20\]](#)
- Compound Treatment: Treat the cells with various concentrations of the 1-benzyl indole derivatives dissolved in DMSO (final DMSO concentration should be <0.1%). Include a vehicle-only control.
- Incubation: Incubate the plates for 48-72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for another 4 hours. Live cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of the solution at ~570 nm using a microplate reader. The intensity of the purple color is directly proportional to the number of viable cells.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).[\[19\]](#)

Protocol 2: In Vitro Anti-inflammatory Nitric Oxide (NO) Assay

This assay quantifies the inhibitory effect of compounds on the production of nitric oxide in LPS-stimulated macrophages.[\[12\]](#)

Procedure:

- Cell Culture: Culture RAW 264.7 macrophage cells in 96-well plates until they reach 70-80% confluency.
- Cytotoxicity Pre-screen: First, perform an MTT assay to determine non-cytotoxic concentrations of the test compounds.[\[12\]](#) This is a critical control to ensure that any reduction in NO is due to anti-inflammatory activity, not cell death.
- Treatment: Pre-treat the cells with non-toxic concentrations of the indole derivatives for 1 hour.
- Stimulation: Stimulate the cells with lipopolysaccharide (LPS, 1 µg/mL) for 24 hours to induce an inflammatory response and NO production. Include wells with untreated cells (negative control) and cells treated only with LPS (positive control).
- Nitrite Measurement: NO production is measured by quantifying its stable metabolite, nitrite, in the culture supernatant using the Griess reagent.
- Griess Reaction: Mix an aliquot of the cell culture supernatant with an equal volume of Griess reagent and incubate for 10-15 minutes at room temperature.
- Data Acquisition: Measure the absorbance at 540 nm. The amount of nitrite is determined using a standard curve generated with sodium nitrite.
- Analysis: Calculate the percentage inhibition of NO production compared to the LPS-only control.

Protocol 3: In Vitro Antimicrobial Broth Microdilution Assay (MIC Determination)

This method determines the Minimum Inhibitory Concentration (MIC), the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[\[17\]](#)[\[18\]](#)

Procedure:

- Preparation: In a 96-well microtiter plate, prepare two-fold serial dilutions of the test compounds in a suitable bacterial growth medium (e.g., Mueller-Hinton Broth).

- Inoculation: Add a standardized bacterial inoculum (e.g., 5×10^5 CFU/mL) to each well.
- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only, no inoculum). A standard antibiotic (e.g., ciprofloxacin) should be run in parallel as a reference.
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- MIC Determination: The MIC is visually determined as the lowest concentration of the compound at which there is no visible turbidity (bacterial growth).^[17] Bacterial growth can also be assessed by measuring the absorbance at 630 nm.^[17]

Conclusion and Future Outlook

The 1-benzyl indole scaffold is a remarkably fruitful template for the design of potent therapeutic agents. Structure-activity relationship studies consistently demonstrate that the N-1 benzyl group is a key determinant of activity, while substitutions at the C-3 and C-5 positions of the indole ring, as well as on the benzyl ring itself, provide crucial avenues for optimizing potency and selectivity.

The comparative data reveal distinct SAR trends across different biological activities. For anticancer applications, extending the C-3 position with complex heterocyclic systems like quinoxalines or functional groups that interfere with tubulin or kinase function is a promising strategy.^[2] In the anti-inflammatory domain, molecular hybridization and targeting upstream enzymes like cPLA2 α represent innovative approaches.^[14] For antimicrobial development, leveraging the 1-benzyl indole core to build novel quinoxaline or ciprofloxacin hybrids has shown significant potential.^[8]^[17]

Future research should focus on multi-target drug design, exploring derivatives that can simultaneously modulate pathways in cancer and inflammation. Furthermore, optimizing pharmacokinetic properties such as aqueous solubility and cell permeability will be critical for translating the potent in vitro activities of these compounds into clinically successful therapeutics. The detailed protocols and SAR analyses provided in this guide serve as a foundational resource for researchers dedicated to advancing this promising class of molecules.

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